

Essential Guide to the Proper Disposal of JJH260

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Compound of Interest

Compound Name: JJH260

Cat. No.: B593632

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This document provides crucial safety and logistical information for the proper disposal of **JJH260**, a potent N-hydroxy hydantoin carbamate inhibitor of androgen-induced gene 1 (AIG1). Adherence to these procedural guidelines is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

Chemical Profile of JJH260

A summary of the key identifiers and properties of **JJH260** is provided in the table below. This information is critical for the correct labeling and handling of waste streams containing this chemical.

Property	Value
CAS Number	1831135-30-8
Molecular Formula	C ₂₉ H ₃₄ ClN ₅ O ₅
Molecular Weight	568.1 g/mol
Physical Appearance	Crystalline solid
Solubility	DMF: 1 mg/ml; DMF:PBS (pH 7.2) (1:2): 0.33 mg/ml[1]
Known Hazards	While specific toxicity data is not provided, as a bioactive small molecule, it should be handled with care, assuming potential toxicity.

Step-by-Step Disposal Protocol for JJH260

The following protocol outlines the necessary steps for the safe disposal of **JJH260** waste. This includes pure (unused) **JJH260**, contaminated labware, and solutions containing **JJH260**.

1. Waste Identification and Segregation:

- Identify: All waste materials contaminated with **JJH260** must be treated as hazardous chemical waste. This includes:
 - Unused or expired solid **JJH260**.
 - Solutions containing **JJH260**.
 - Contaminated personal protective equipment (PPE) such as gloves and lab coats.
 - Contaminated labware, including vials, pipette tips, and weighing boats.
- Segregate: Do not mix **JJH260** waste with other waste streams unless they are chemically compatible. Incompatible wastes must be stored separately to prevent dangerous reactions. [2]

2. Waste Containment and Labeling:

- Container Selection: Use a designated, leak-proof, and chemically compatible container for collecting **JJH260** waste.^[2]^[3] The container must have a secure screw-top lid and be in good condition.^[2]^[3]
- Labeling: Affix a "Hazardous Waste" label to the container as soon as you begin accumulating waste.^[2]^[3] The label must include:
 - The full chemical name: "**JJH260**" and its CAS number: "1831135-30-8".
 - An accurate list of all contents, including solvents and their approximate concentrations.
 - The date when the first waste was added.
 - The name and contact information of the generating researcher or lab.
 - Appropriate hazard pictograms if known (e.g., irritant, toxic).

3. On-site Accumulation and Storage:

- Storage Location: Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel.
- Secondary Containment: Place the waste container in a secondary containment tray to prevent the spread of material in case of a leak.^[2]
- Fume Hood Usage: When transferring waste into the container, perform the operation inside a certified chemical fume hood to minimize inhalation exposure.^[3]

4. Arranging for Disposal:

- Contact Environmental Health and Safety (EHS): Once the waste container is full or has been in storage for a specified period (typically 6-12 months, check with your institution's EHS), contact your institution's Environmental Health and Safety department to schedule a waste pickup.^[4]^[5]
- Do Not Dispose Down the Drain: Under no circumstances should **JJH260** or its solutions be disposed of down the sink.^[2]

5. Decontamination of Empty Containers:

- Triple Rinsing: To render an "empty" container non-hazardous, it must be triple-rinsed with a suitable solvent that can dissolve **JJH260** (e.g., DMF, followed by a more volatile solvent like acetone or ethanol).^[2]^[4]
- Rinsate Collection: The rinsate from this procedure is considered hazardous waste and must be collected and disposed of accordingly.^[2]
- Final Disposal: After triple rinsing and air-drying in a fume hood, the defaced container may be disposed of as non-hazardous laboratory glass or plastic waste, in accordance with institutional policies.^[4]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials related to **JJH260**.



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JJH260 Disposal Decision Workflow

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